

Handling and storage of moisture-sensitive antimony pentachloride

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Compound of Interest

Compound Name: *Antimony pentachloride*

Cat. No.: *B147860*

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Technical Support Center: Antimony Pentachloride (SbCl₅)

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of the highly moisture-sensitive compound, **antimony pentachloride**. Adherence to these guidelines is critical to ensure laboratory safety and experimental integrity.

Frequently Asked Questions (FAQs) & Troubleshooting

Storage & Handling

- Q1: What are the primary hazards associated with **antimony pentachloride**? A1: **Antimony pentachloride** is a highly corrosive and moisture-sensitive substance.^{[1][2][3]} It reacts violently with water, including atmospheric moisture, to produce hydrochloric acid and antimony pentoxide, releasing significant heat.^{[1][2][4][5]} It is also a strong oxidizing agent.^[4] Inhalation, ingestion, or skin contact can cause severe injury, burns, or death.^[4]
- Q2: How should I properly store **antimony pentachloride**? A2: Store **antimony pentachloride** in a tightly closed, original container in a cool, dry, and well-ventilated area away from heat, moisture, and direct sunlight.^{[6][7][8]} The storage area should be locked and secured.^[6] It is crucial to store it under an inert atmosphere (e.g., argon or nitrogen) to

prevent contact with moist air.^[9] Containers should be made of glass or PTFE, as it can corrode metals and plastics.^{[1][10]}

- Q3: My **antimony pentachloride** has turned a yellowish color. Is it still usable? A3: Pure **antimony pentachloride** is a colorless oil; however, typical samples may appear yellowish due to the presence of dissolved chlorine.^{[1][2]} This does not necessarily indicate that the compound is unusable for all applications, but it is a sign of some decomposition. For highly sensitive reactions, using a freshly opened or purified bottle is recommended.
- Q4: Can I use a stainless-steel needle to transfer **antimony pentachloride**? A4: It is not recommended. In the presence of even trace amounts of moisture, **antimony pentachloride** releases hydrogen chloride gas, which can etch stainless-steel tools.^[1] Non-fluorinated plastics should also be avoided as the compound can melt and carbonize them.^[1] Use equipment made of glass or PTFE.

Troubleshooting Experiments

- Q5: My reaction with **antimony pentachloride** is not proceeding as expected. What could be the issue? A5: Given its high reactivity with water, the most common issue is the presence of moisture in your reaction setup. Ensure all glassware is rigorously dried, solvents are anhydrous, and the reaction is performed under a dry, inert atmosphere. The **antimony pentachloride** itself may have been compromised by exposure to moisture.
- Q6: I observed fuming when I opened the **antimony pentachloride** container. Is this normal? A6: Yes, **antimony pentachloride** fumes in the air as it reacts with atmospheric moisture to form hydrochloric acid.^{[4][5]} This is a key indicator of its reactivity and the need for careful handling in a controlled, dry environment, such as a fume hood or glovebox.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	<chem>SbCl5</chem>	[1] [6]
Molar Mass	299.01 g·mol ⁻¹	[1]
Appearance	Colorless to yellowish, fuming oily liquid	[1] [2] [3]
Density	2.336 g/cm ³ (20 °C)	[1]
Melting Point	2.8 °C (37.0 °F)	[1] [3]
Boiling Point	140 °C (284 °F), decomposes	[1] [3]
Solubility in Water	Reacts violently	[1] [11]
Oral LD50 (rat)	1115 mg/kg	[3] [6] [8]

Experimental Protocols

Protocol 1: General Handling and Dispensing

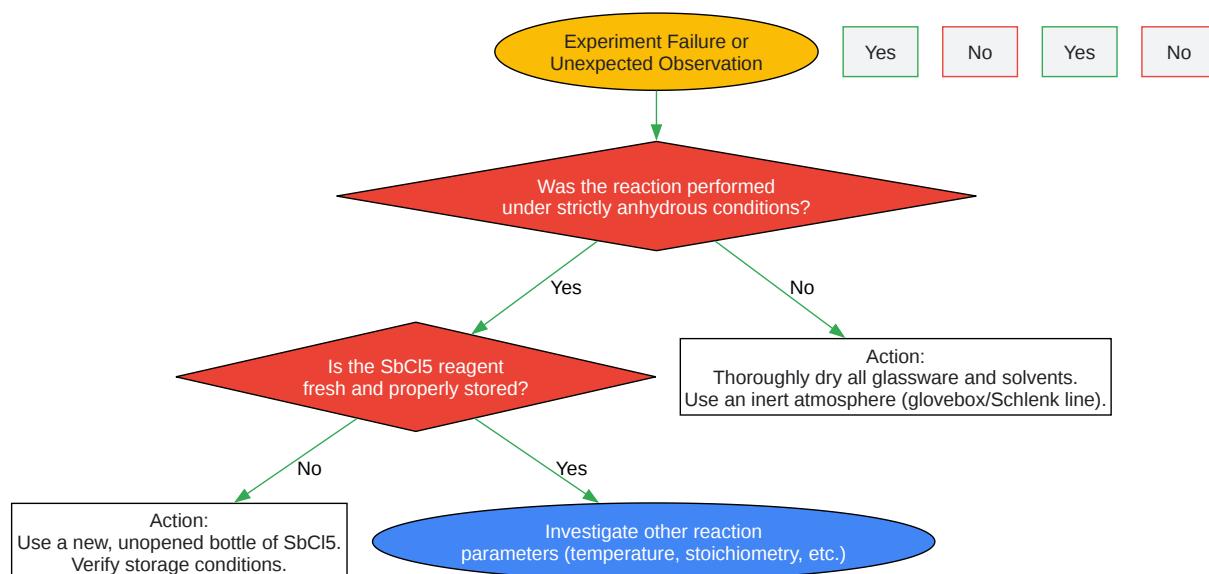
- Preparation: Work must be conducted in a certified chemical fume hood or a glovebox with an inert atmosphere.[\[7\]](#) Ensure an eyewash station and safety shower are immediately accessible.[\[7\]](#)
- Personal Protective Equipment (PPE): Wear a full-face shield, safety goggles, a flame-resistant lab coat, and chemical-resistant gloves (consult manufacturer for compatibility).[\[7\]](#) [\[12\]](#)
- Inert Atmosphere Transfer: If handling outside a glovebox, use Schlenk line techniques. Purge all glassware with a dry, inert gas (e.g., argon or nitrogen).
- Dispensing: Use a clean, dry glass syringe with a PTFE-tipped needle or a glass cannula to transfer the liquid. Avoid any plastic components that are not fluorinated.[\[1\]](#)
- Sealing: After dispensing, securely seal the container, preferably with paraffin film around the cap, and store under inert gas.

- Decontamination: Decontaminate any surfaces, including the exterior of the container, before removing from the fume hood.

Protocol 2: Spill Response

- Evacuation: Immediately evacuate the area and alert personnel.[\[5\]](#) Isolate the spill area.[\[4\]](#) [\[13\]](#)
- Ventilation: Ensure the area is well-ventilated, but avoid directing airflow directly at the spill.
- Personal Protective Equipment (PPE): Don appropriate PPE, including a respirator with an acid gas cartridge.[\[6\]](#)
- Containment: Cover the spill with an inert, dry absorbent material such as dry sand or vermiculite.[\[14\]](#) DO NOT USE WATER OR COMBUSTIBLE MATERIALS.
- Collection: Carefully collect the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[\[5\]](#)
- Neutralization (for residue): After the bulk of the spill is removed, the area can be cautiously neutralized with a weak base like soda ash, followed by a thorough cleaning.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[6\]](#)[\[7\]](#)

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